

Personal protective equipment for handling 2-Nonadecanone

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Compound of Interest

Compound Name: 2-Nonadecanone

Cat. No.: B165413

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Essential Safety and Handling Guide for 2-Nonadecanone

This guide provides crucial safety, handling, and disposal information for **2-Nonadecanone**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Physicochemical and Hazard Data

Properly understanding the properties of **2-Nonadecanone** is the first step in safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₃₈ O	[1] [2] [3] [4]
Molecular Weight	282.51 g/mol	[1] [2] [4]
Appearance	Fine white plates / solid	[1]
Melting Point	54 - 57 °C (129 - 135 °F)	[3] [4] [5]
Boiling Point	~343 - 344 °C (~649 - 651 °F) (estimated)	[5]
Flash Point	>100 °C (>212 °F)	[4]
Water Solubility	Very low (practically insoluble)	[1] [5]
Solubility	Soluble in alcohol	[5]
Vapor Pressure	0.000137 mmHg @ 25 °C (estimated)	[1] [5]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical to minimize risk. This section provides step-by-step procedural guidance.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **2-Nonadecanone** to prevent exposure.

Protection Type	Recommended Equipment	Rationale
Eye Protection	Safety glasses with side-shields or chemical splash goggles.	Protects against splashes, dust, and airborne particles.[6][7][8]
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents direct skin contact.[6][7][8]
Body Protection	Standard laboratory coat.	Minimizes the risk of skin exposure to spills.[7][8]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required if dust or aerosols are generated.	Protects against inhalation, which may be hazardous.[6][7]

Step-by-Step Handling and Storage Protocol

Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Verify that the label correctly identifies the contents as **2-Nonadecanone** and is legible.
- Wear appropriate PPE (gloves and eye protection) during inspection.

Storage:

- Store in a tightly closed, properly labeled container.[1][6][7][8]
- Keep the container in a cool, dry, and well-ventilated area.[1][6][7][9]
- Store away from incompatible materials, particularly strong oxidizing agents.[6][7]
- Ensure the storage area is segregated from heat, sparks, and open flames.[6][7][10]

Handling and Use:

- Always handle **2-Nonadecanone** within a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[6]
- Wear all required PPE as specified in the table above.
- Avoid direct contact with skin and eyes.[8][11]
- Minimize the generation of dust when handling the solid form.[8][9]
- Use non-sparking tools and ground all equipment containing the material to prevent static discharge.[7][9]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[8]

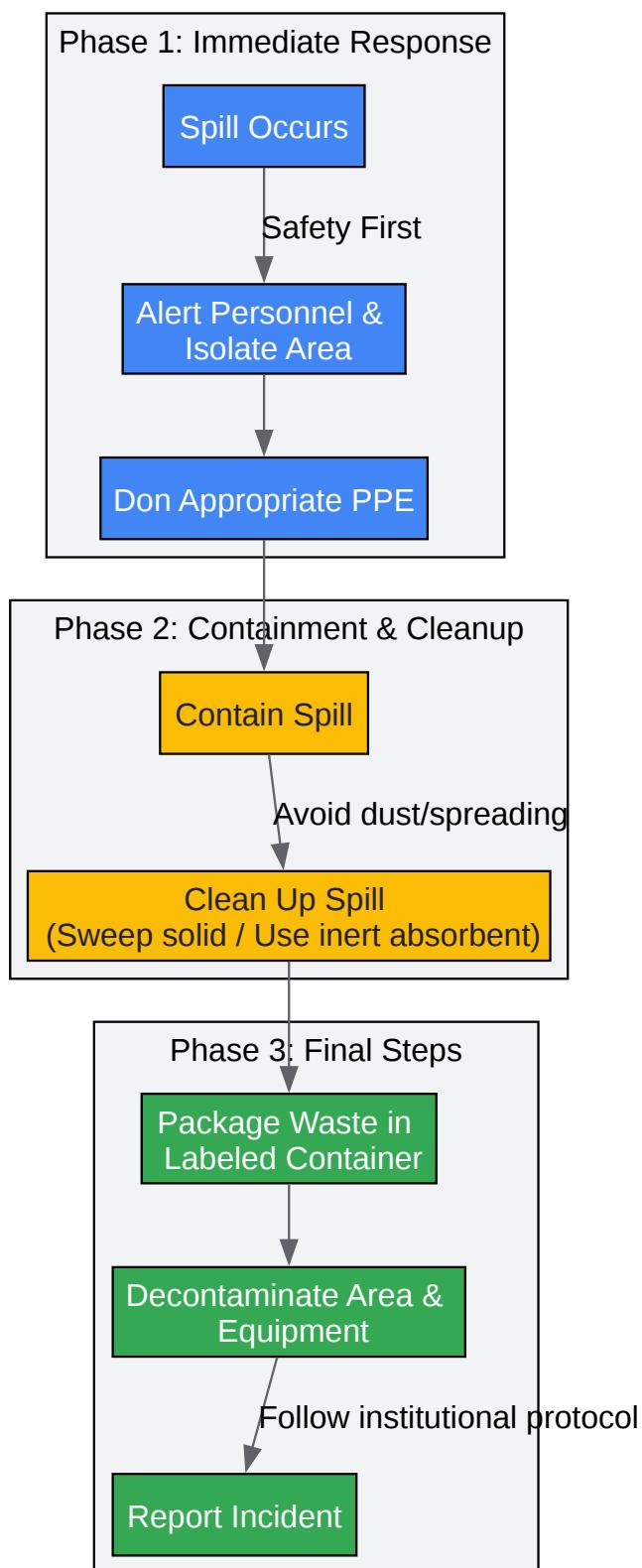
Emergency First Aid Procedures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Protocol
Eye Contact	<ol style="list-style-type: none">1. Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][7]2. Remove contact lenses if present and easy to do.[6]3. Seek medical attention if irritation persists.[6][12]
Skin Contact	<ol style="list-style-type: none">1. Remove any contaminated clothing immediately.[6][12]2. Wash the affected skin area thoroughly with soap and water.[6][13]3. Seek medical attention if irritation develops or persists.[6]
Inhalation	<ol style="list-style-type: none">1. Move the affected person to fresh air immediately.[6][7][12]2. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[6][12]3. Seek immediate medical attention.[6]
Ingestion	<ol style="list-style-type: none">1. Do NOT induce vomiting.[6]2. Never give anything by mouth to an unconscious person.[6]3. If a large quantity is swallowed, rinse the mouth with water and seek immediate medical attention.[6][10]

Spill and Disposal Plan

Spill Response: In the event of a spill, a coordinated and safe response is necessary to prevent exposure and environmental contamination. The workflow below outlines the required steps.



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Diagram: Workflow for **2-Nonadecanone** Spill Response.

Waste Disposal:

- All waste containing **2-Nonadecanone**, including contaminated absorbents and PPE, must be collected in a suitable, sealed, and clearly labeled container.[11]
- Dispose of chemical waste as hazardous waste.[10]
- Do not dispose of it down the drain or in general trash.[9][11][12]
- Follow all local, state, and federal regulations for hazardous waste disposal. Consult with your institution's Environmental Health & Safety (EHS) department for specific guidance.[8]

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